

Personal protective equipment for handling 4-Bromocyclohexanone

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Compound of Interest

Compound Name: 4-Bromocyclohexanone

Cat. No.: B110694

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[3] **4-Bromocyclohexanone** | 22460-52-2 | Biosynth **4-Bromocyclohexanone** is a chemical that can be used in synthesis. It has the CAS number 22460-52-2 and the chemical formula C₆H₉BrO. It is a solid with a melting point of 41-44°C. [1](#)

[2] **4-Bromocyclohexanone** | CAS 22460-52-2 | SCBT - Santa Cruz Biotechnology The product is provided as a solid. In the event of a fire, wear full protective clothing and NIOSH-approved self-contained breathing apparatus with full facepiece operated in the pressure demand or other positive pressure mode. Extinguishing media: Use water spray, dry chemical, carbon dioxide, or chemical foam. Specific hazard(s): Emits toxic fumes under fire conditions. [3](#)

4-Bromocyclohexanone CAS 22460-52-2 - CymitQuimica Personal protection. Respiratory protection. The use of breath clients is recommended. Hand protection. The use of gloves is recommended. Eye protection. The use of glasses is recommended. Skin and body protection. The use of workplace clothes is recommended. Measures of hygiene. Handle the product in accordance with the good practices of industrial safety and hygiene. General information. If you have any questions, please consult our safety data sheet. [4](#)

4-Bromocyclohexanone | 22460-52-2 - LGC Standards For the most up-to-date version of the SDS, please go to the LGC Standards website. Section 2: Hazards identification. 2.1. Classification of the substance or mixture. Classification according to Regulation (EC) No 1272/2008. GHS07. Skin Irrit. 2 H315 Causes skin irritation. Eye Irrit. 2 H319 Causes serious eye irritation. STOT SE 3 H335 May cause respiratory irritation. 2.2. Label elements. Labelling according to Regulation (EC) No 1272/2008. This substance is classified and labelled

according to the CLP regulation. Hazard pictograms. GHS07. Signal word Warning. Hazard statements. H315 Causes skin irritation. H319 Causes serious eye irritation. H335 May cause respiratory irritation. Precautionary statements. P261 Avoid breathing dust/fume/gas/mist/vapours/spray. P280 Wear protective gloves/protective clothing/eye protection/face protection. P305+P351+P338 IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P321 Specific treatment (see on this label). P405 Store locked up. P501 Dispose of contents/container in accordance with local/regional/national/international regulations. 2.3. Other hazards. Results of PBT and vPvB assessment. PBT: Not applicable. vPvB: Not applicable. [3_](#)

4-Bromocyclohexanone Safety Data Sheet - Smolecule Personal protective equipment. Eye/face protection. Wear safety glasses with side shields (or goggles). Hand protection. Wear protective gloves. Body Protection. Wear impervious protective clothing, including boots, gloves, lab coat, apron or coveralls, as appropriate, to prevent skin contact. Respiratory protection. Use a NIOSH-approved respirator or self-contained breathing apparatus whenever exposure to the substance is likely to exceed the exposure limits. Other safety information. No data available. 9. Physical and chemical properties. Appearance. Form: Solid. Colour: No data available. Odour: No data available. Odour Threshold: No data available. pH: No data available. Melting point/freezing point: 41-44 °C. Initial boiling point and boiling range: No data available. Flash point: No data available. Evaporation rate: No data available. Flammability (solid, gas): No data available. Upper/lower flammability or explosive limits: No data available. Vapour pressure: No data available. Vapour density: No data available. Relative density: No data available. Water solubility: No data available. Partition coefficient: n-octanol/water: No data available. Auto-ignition temperature: No data available. Decomposition temperature: No data available. Viscosity: No data available. Explosive properties: No data available. Oxidizing properties: No data available. 10. Stability and reactivity. Reactivity. No data available. Chemical stability. Stable under recommended storage conditions. Possibility of hazardous reactions. No data available. Conditions to avoid. No data available. Incompatible materials. No data available. Hazardous decomposition products. [5_](#)

4-Bromocyclohexanone | 22460-52-2 | MSDS - Fishersci Company. Acros Organics BVBA. Janssen Pharmaceuticaaan 3a. 2440 Geel, Belgium. E-mail address. --INVALID-LINK--. Emergency Telephone Number. For information US call: 001-800-ACROS-01 / Europe call: +32 14 57 52 11. Emergency Number US:001-201-796-7100 / Europe: +32 14 57 52 11.

CHEMTREC Tel. No.US:001-800-424-9300 / Europe:001-703-527-3887. 2. Hazard(s) identification. Classification. This chemical is considered hazardous by the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200). Skin Corrosion/Irritation Category 2. Serious Eye Damage/Eye Irritation Category 2. Specific target organ toxicity (single exposure) Category 3. Target Organs - Respiratory system. Label Elements. Signal Word. Warning. Hazard Statements. Causes skin irritation. Causes serious eye irritation. May cause respiratory irritation. Precautionary Statements. Prevention. Wash face, hands and any exposed skin thoroughly after handling. Wear protective gloves/protective clothing/eye protection/face protection. Avoid breathing dust/fume/gas/mist/vapors/spray. Use only outdoors or in a well-ventilated area. Inhalation. IF INHALED: Remove victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell. Skin. IF ON SKIN: Wash with plenty of soap and water. If skin irritation occurs: Get medical advice/attention. Take off contaminated clothing and wash before reuse. Eyes. IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists: Get medical advice/attention. Storage. Store in a well-ventilated place. Keep container tightly closed. Store locked up. Disposal. Dispose of contents/container to an approved waste disposal plant. Hazards not otherwise classified (HNOC). None identified. 3. Composition / information on ingredients. [3_](#)

Safety Data Sheet for **4-Bromocyclohexanone** - Thermo Fisher Scientific Personal protective equipment. Eye/face protection. Goggles. Recommended Filter type: Particle filter. Hand protection. Glove material. Breakthrough time. Glove thickness. Glove comments. Nitrile rubber. > 480 minutes. 0.11 mm. (minimum). Body protection. Wear appropriate protective clothing. Respiratory protection. When workers are facing concentrations above the exposure limit they must use appropriate certified respirators. [3_](#)

4-Bromocyclohexanone | CAS 22460-52-2 | Cayman Chemical **4-Bromocyclohexanone** is a synthetic intermediate. It has been used in the synthesis of conformationally restricted γ -aminobutyric acid analogues. WARNING This product is not for human or veterinary use. ... Safety Data Sheet (SDS) ... Causes skin irritation. Causes serious eye irritation. May cause respiratory irritation. See Section 11 for additional toxicological information. [6](#) Safeguarding Your Research: A Comprehensive Guide to Handling **4-Bromocyclohexanone**

For Immediate Reference: Key Safety and Handling Information for **4-Bromocyclohexanone**

This guide provides essential, direct guidance for researchers, scientists, and drug development professionals on the safe handling and disposal of **4-Bromocyclohexanone**. By adhering to these protocols, you can mitigate risks and ensure a secure laboratory environment.

Essential Safety and Physical Properties

A thorough understanding of the substance's properties is the first step in safe handling. All personnel must be familiar with the following data.

Property	Value
CAS Number	22460-52-2
Molecular Formula	C6H9BrO
Appearance	Solid
Melting Point	41-44 °C
Hazards	Causes skin irritation (H315), Causes serious eye irritation (H319), May cause respiratory irritation (H335)

Personal Protective Equipment (PPE) Protocol

The consistent and correct use of Personal Protective Equipment is non-negotiable when handling **4-Bromocyclohexanone**. The following table outlines the minimum required PPE.

Body Part	Equipment	Specifications
Eyes/Face	Safety glasses with side shields or goggles	Must be worn at all times in the laboratory.
Hands	Protective gloves	Nitrile rubber gloves with a minimum thickness of 0.11 mm are recommended, offering a breakthrough time of over 480 minutes
Body	Protective clothing	A lab coat, apron, or coveralls should be worn to prevent skin contact
Respiratory	NIOSH-approved respirator or self-contained breathing apparatus	Required when exposure limits are likely to be exceeded

Operational Plan for Handling 4-Bromocyclohexanone

Follow this step-by-step guide for the safe handling of **4-Bromocyclohexanone** from acquisition to disposal.

1. Pre-Handling and Preparation:

- Ensure the Safety Data Sheet (SDS) is readily accessible and has been reviewed by all personnel involved.
- Work in a well-ventilated area, preferably within a chemical fume hood.
- Assemble all necessary PPE as outlined in the table above.
- Prepare a designated waste container for **4-Bromocyclohexanone** residue and contaminated materials.

2. Handling the Compound:

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.
- Wash hands and any exposed skin thoroughly after handling.
- Prevent contact with skin and eyes.
- Keep the container tightly closed when not in use.

3. Storage:

- Store in a well-ventilated place.
- Store locked up.
- The chemical is stable under recommended storage conditions.

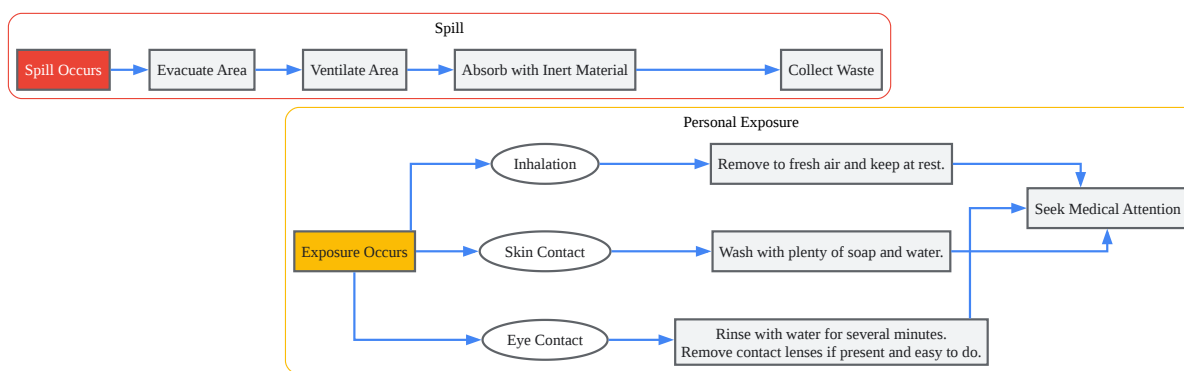
4. Disposal:

- Dispose of contents and container in accordance with all local, regional, national, and international regulations.
- Do not dispose of down the drain or with general waste.

Emergency Procedures

In the event of an emergency, immediate and correct action is crucial.

Emergency Response Workflow



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- To cite this document: BenchChem. [Personal protective equipment for handling 4-Bromocyclohexanone]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b110694#personal-protective-equipment-for-handling-4-bromocyclohexanone>]

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